

Application Notes and Protocols for 9-Keto Travoprost Analytical Standard

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed guidelines for the proper handling, storage, and analytical use of the **9-Keto Travoprost** analytical standard. Adherence to these protocols is crucial for maintaining the integrity of the standard and ensuring accurate and reproducible experimental results.

Introduction

9-Keto Travoprost is a key impurity and metabolite of Travoprost, a prostaglandin F2α analog used in the treatment of glaucoma and ocular hypertension.[1] As an analytical standard, it is essential for the accurate quantification of **9-Keto Travoprost** in drug substance and formulated products, as well as in biological matrices during pharmacokinetic and metabolic studies. Its chemical name is Isopropyl (Z)-7-((1R,2R,3R)-3-hydroxy-2-((R,E)-3-hydroxy-4-(3-(trifluoromethyl)phenoxy)but-1-en-1-yl)-5-oxocyclopentyl)hept-5-enoate.[2]

Handling and Storage

Proper handling and storage are paramount to maintain the stability and purity of the **9-Keto Travoprost** analytical standard.

Safety Precautions

While not classified as a hazardous chemical, standard laboratory safety practices should be observed.[3]



- Personal Protective Equipment (PPE): Always wear safety glasses, a lab coat, and appropriate gloves when handling the standard.[4]
- Ventilation: Handle in a well-ventilated area to avoid inhalation.
- First Aid:
 - In case of eye contact: Immediately flush with plenty of water for at least 15 minutes.
 - In case of skin contact: Wash off with soap and water.[3]
 - If inhaled: Move to fresh air.[3]
 - If swallowed: Rinse mouth with water and seek medical attention.[3]

Storage Conditions

To ensure the long-term stability of the analytical standard, it should be stored under the following conditions:

Parameter	Recommendation	Source
Long-term Storage	2-8 °C in a well-closed container.	[2]
Shipping/Transit	25-30 °C in a well-closed container.	[2]
Light Exposure	Store protected from light.	[5]

Note: For stock solutions prepared in a solvent, it is recommended to store them at -20°C or -80°C for extended stability.

Physicochemical and Analytical Data



Property	Value	Source
Chemical Formula	C26H33F3O6	[2]
Molecular Weight	498.5 g/mol	[2]
CAS Number	1219032-18-4	[2]
Appearance	Yellow to Brown Oil or Thick Oil	[5]
Purity (Chromatographic)	>90%	[2]
Solubility	Slightly soluble in Chloroform and Methanol. Soluble in DMSO (100 mg/mL with sonication).	[5][6][7]

Experimental Protocols

The following protocols are provided as a guide for the use of **9-Keto Travoprost** analytical standard in common analytical techniques.

Preparation of Stock and Working Standard Solutions

Objective: To prepare accurate and stable standard solutions for calibration and quantification.

Materials:

- 9-Keto Travoprost analytical standard
- Volumetric flasks (Class A)
- Analytical balance
- Pipettes (calibrated)
- Solvent: Acetonitrile, Methanol, or DMSO (HPLC grade or higher)

Protocol:



- Equilibration: Allow the container of the **9-Keto Travoprost** standard to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh a suitable amount of the standard using an analytical balance.
- Dissolution: Transfer the weighed standard to a volumetric flask. Add a small amount of the chosen solvent (e.g., acetonitrile) and sonicate if necessary to ensure complete dissolution.
- Dilution: Once dissolved, dilute to the final volume with the solvent and mix thoroughly. This
 will be your stock solution.
- Working Solutions: Prepare a series of working standard solutions by performing serial dilutions of the stock solution with the mobile phase or a suitable solvent.

Workflow for Standard Solution Preparation



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Caption: Workflow for preparing stock and working solutions.

Analytical Method for Impurity Profiling by HPLC

Objective: To separate and quantify **9-Keto Travoprost** in the presence of Travoprost and other related impurities. This method is adapted from established protocols for Travoprost and its related substances.[8][9][10][11]

Instrumentation and Conditions:



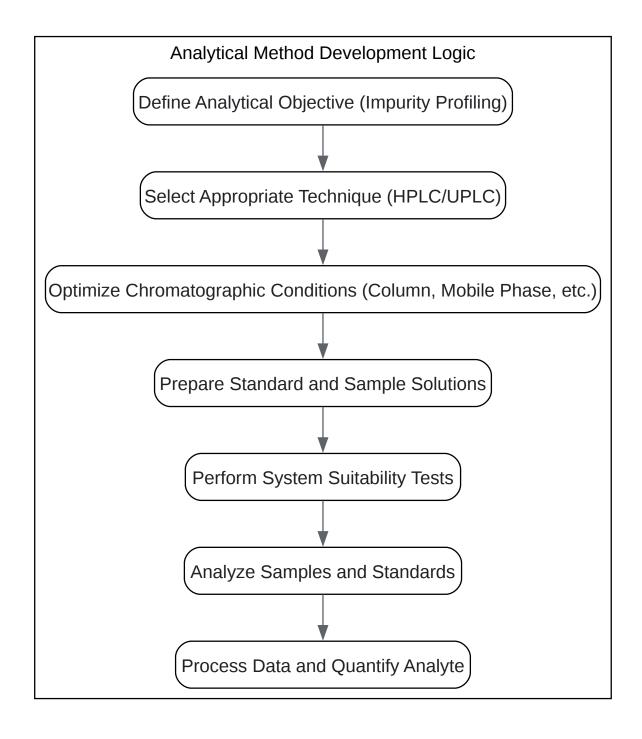
Parameter	Specification
Chromatograph	HPLC or UPLC system with a UV detector
Column	C18, 4.6 mm x 150 mm, 5 µm packing (or equivalent)
Mobile Phase A	Buffer: 2.18 g/L sodium 1-octanesulfonate in water, pH adjusted to 3.5 with phosphoric acid
Mobile Phase B	Acetonitrile
Gradient	To be optimized for best separation
Flow Rate	2.0 mL/min
Detection Wavelength	220 nm
Injection Volume	100 μL
Column Temperature	35 °C

Protocol:

- System Preparation: Set up the HPLC system according to the parameters above and equilibrate the column with the initial mobile phase composition.
- Sample Preparation: Dissolve the sample containing Travoprost and its impurities in the mobile phase or a suitable solvent to achieve a known concentration.
- Injection: Inject the prepared working standard solutions and the sample solution into the chromatograph.
- Data Analysis: Identify the 9-Keto Travoprost peak in the sample chromatogram by comparing its retention time with that of the analytical standard. Quantify the amount of 9-Keto Travoprost using a calibration curve generated from the working standard solutions.

Logical Relationship of Analytical Method Development





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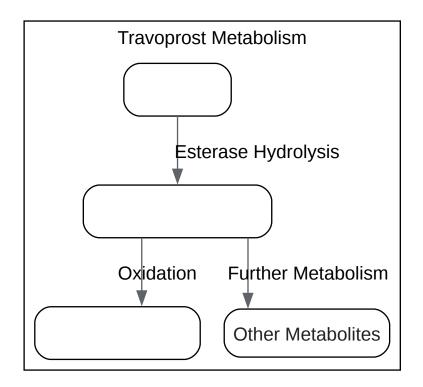
Caption: Logical flow of analytical method development.

Biological Context: Travoprost Metabolism



Travoprost is a prodrug that is hydrolyzed by esterases in the cornea to its biologically active free acid, fluprostenol.[1] **9-Keto Travoprost** is a metabolite formed during the biotransformation of Travoprost. Understanding this metabolic pathway is crucial for interpreting pharmacokinetic and drug metabolism data.

Simplified Travoprost Metabolic Pathway



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Caption: Simplified metabolic pathway of Travoprost.

For research purposes only. Not for human or animal consumption.[2] This information is believed to be correct but does not claim to be all-inclusive and should be used only as a guide.[3]

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